

# Biotin-DADOO (CAS 138529-46-1): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Biotin-DADOO

Cat. No.: B1667286

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Biotin-DADOO**, also known as Biotinyl-3,6-dioxaoctanediamine, is a versatile, amine-reactive biotinylation reagent.<sup>[1][2][3]</sup> Its structure incorporates a biotin moiety, essential for high-affinity binding to streptavidin and avidin, and a hydrophilic polyethylene glycol (PEG) spacer arm (PEO2).<sup>[2][4]</sup> This spacer arm enhances the water solubility of the molecule and the biotinylated target, and its length helps to minimize steric hindrance when the biotinylated molecule interacts with streptavidin. The terminal primary amine group allows for its conjugation to various molecules and surfaces. This technical guide provides an in-depth overview of **Biotin-DADOO**, including its chemical and physical properties, key applications, and representative experimental protocols.

## Chemical and Physical Properties

**Biotin-DADOO** is a solid at room temperature with a melting point of 109-110°C.<sup>[5]</sup> It is characterized by its high purity, typically  $\geq 98\%$ .<sup>[1][5]</sup> The key properties of **Biotin-DADOO** are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	138529-46-1	[1][2][6]
Molecular Formula	C16H30N4O4S	[1][4]
Molecular Weight	374.51 g/mol	[1]
Purity	≥98%	[1][5]
Physical Form	Solid	[5]
Melting Point	109-110 °C	[5]
Boiling Point	689.4 ± 55.0 °C at 760 mmHg	[5]
Storage Temperature	4°C	[1][5]
Long-term Storage (Stock Solution)	-20°C (1 year) or -80°C (2 years)	[3]
Synonyms	Biotinyl-3,6-dioxaoctanediamine, EZ-Link Amine-PEO2-Biotin, Biotin-PEG2-amine	[1][2][3][4]

## Applications in Research and Drug Development

**Biotin-DADOO** serves as a crucial tool in a variety of life science research and drug development applications. Its primary function is as a biotinylating reagent, enabling the attachment of a biotin label to proteins, nucleic acids, and other molecules.[3]

Key Applications Include:

- **Synthesis of Biotinylated Conjugates:** **Biotin-DADOO** is used to synthesize biotin-estradiol conjugates for the development of enzyme immunoassays to determine plasma estradiol concentrations.[3] It can also be conjugated to other small molecules for various research purposes.
- **Protein and Cell Surface Labeling:** The amine-reactive nature of other biotinylating reagents with similar functionalities allows for the labeling of proteins and cell surface molecules that

have exposed primary amines (e.g., lysine residues). This is a fundamental technique for studying protein localization, trafficking, and interactions.

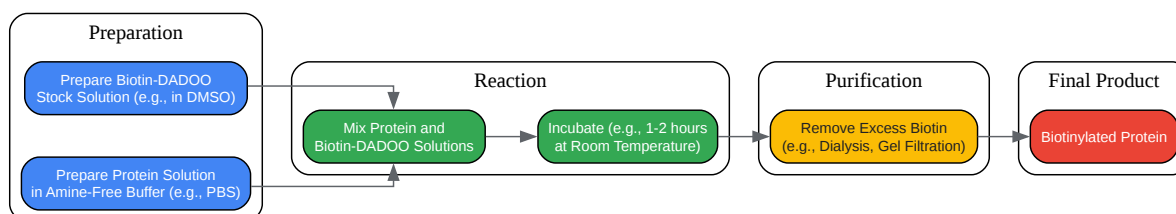
- **Affinity Chromatography and Pull-Down Assays:** Biotinylated molecules can be used as bait to capture and purify interacting partners from complex biological samples. The high-affinity interaction between biotin and immobilized streptavidin or avidin forms the basis of these powerful purification techniques.
- **Drug Target Identification:** By biotinylating a drug candidate, researchers can perform affinity-based pull-down experiments to identify its cellular binding partners, a critical step in understanding a drug's mechanism of action.

## Experimental Protocols

While specific protocols will vary depending on the application, the following provides a generalized workflow for protein biotinylation and a subsequent pull-down assay, common uses for amine-reactive biotinylating reagents like **Biotin-DADOO**.

### General Protein Biotinylation Workflow

This workflow outlines the basic steps for labeling a purified protein with an amine-reactive biotinylating reagent.

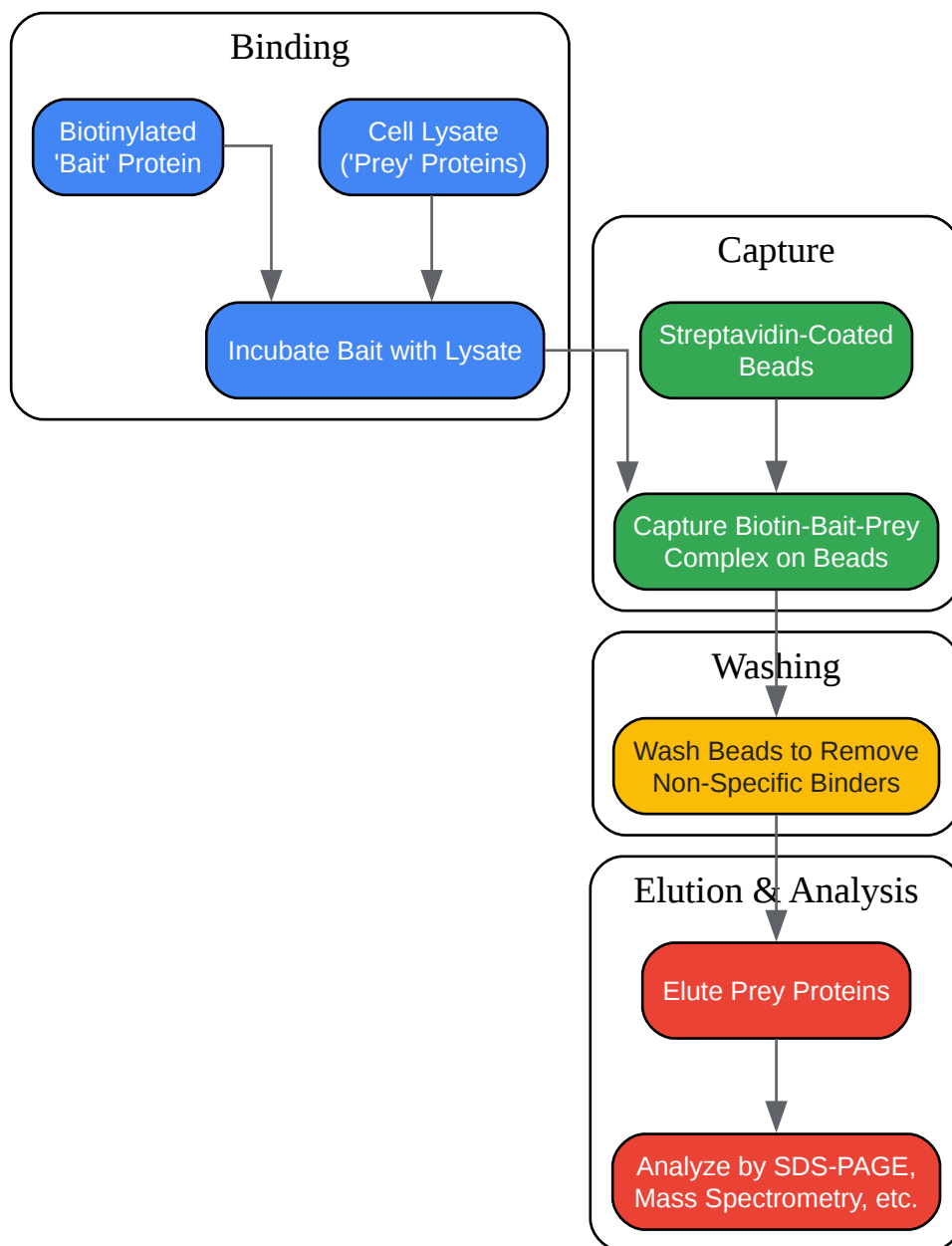


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Caption: General workflow for protein biotinylation.

## Pull-Down Assay to Identify Protein Interactions

This diagram illustrates a typical pull-down assay using a biotinylated "bait" protein to identify its "prey" interaction partners.

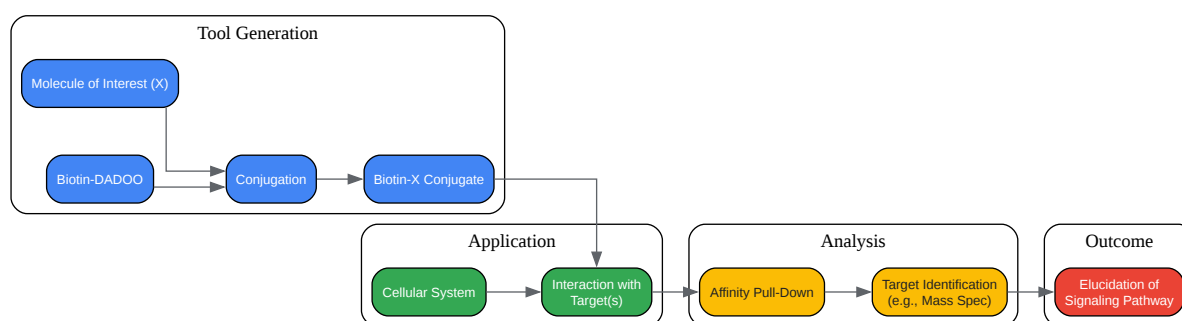


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Caption: Workflow of a pull-down assay.

## Signaling Pathways and Logical Relationships

While **Biotin-DADOO** is a tool used to study various cellular processes, it does not inherently participate in a specific signaling pathway. Instead, it is employed to elucidate these pathways. For example, a biotinylated ligand can be used to identify its cell surface receptor, which is the first step in a signaling cascade. The general logical relationship for using **Biotin-DADOO** in such studies is depicted below.



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Caption: Using **Biotin-DADOO** to study signaling.

## Conclusion

**Biotin-DADOO** (CAS 138529-46-1) is a valuable chemical tool for researchers, scientists, and drug development professionals. Its well-defined chemical properties, including a hydrophilic spacer arm and a reactive primary amine, make it suitable for a wide range of biotinylation applications. From creating diagnostic reagents to identifying novel drug targets, the ability to specifically and efficiently label molecules of interest with biotin is a cornerstone of modern molecular and cellular biology research. The provided workflows offer a foundational understanding of how this reagent can be implemented in the laboratory to achieve these goals.

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